

Application Notes: Using DL-Ethionine to Study Amino Acid Metabolism In Vitro

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Compound of Interest

Compound Name: *DL-Ethionine*

Cat. No.: *B555955*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

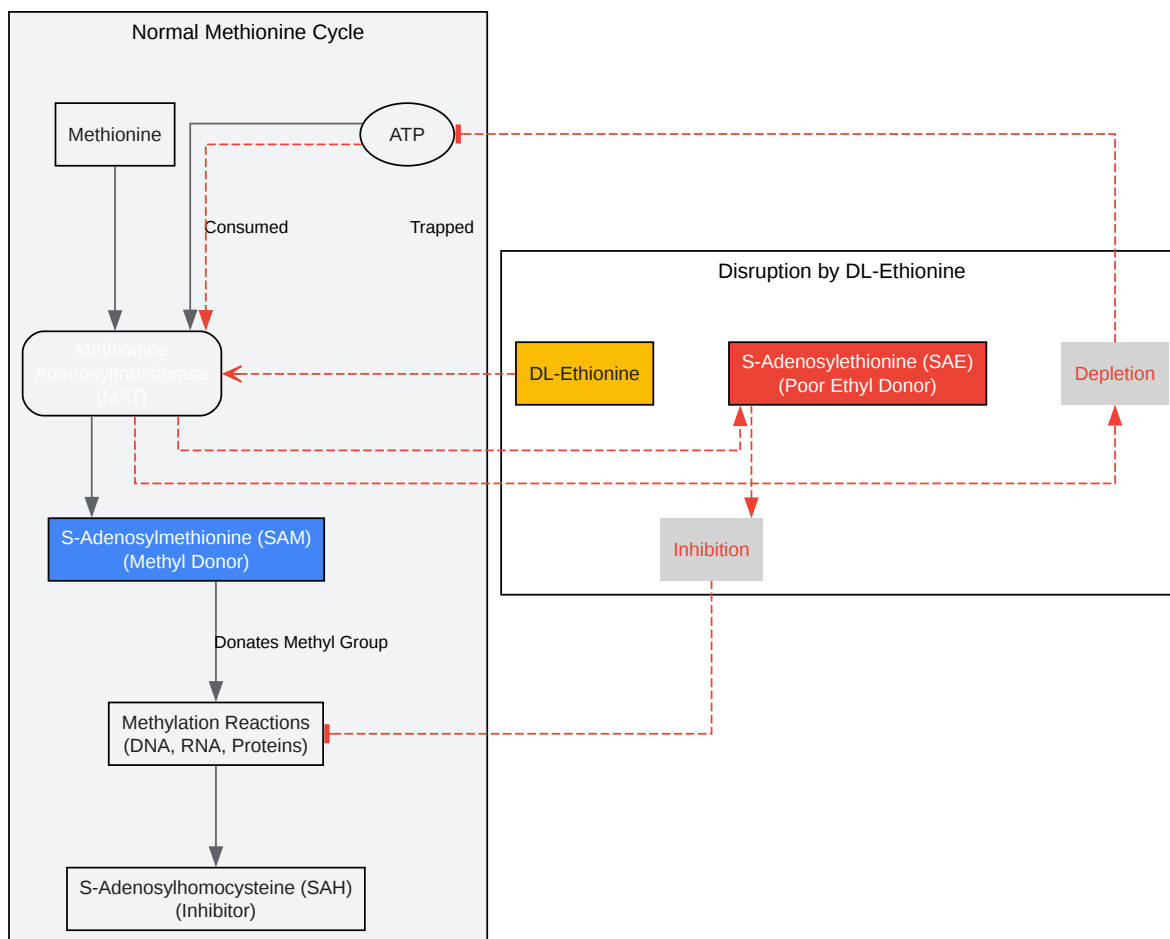
DL-Ethionine, a racemic mixture of the non-proteinogenic amino acid ethionine, serves as a powerful tool for the in vitro study of amino acid metabolism. As an analog of methionine, it competitively inhibits various metabolic pathways that are dependent on this essential amino acid. Its primary mechanisms of action involve the disruption of the methionine cycle, leading to ATP depletion and the inhibition of crucial methylation reactions. These characteristics make **DL-ethionine** an invaluable reagent for creating cellular models of methionine stress, studying the roles of S-adenosylmethionine (SAM)-dependent methyltransferases, and investigating the cellular response to metabolic disruption.[1][2][3]

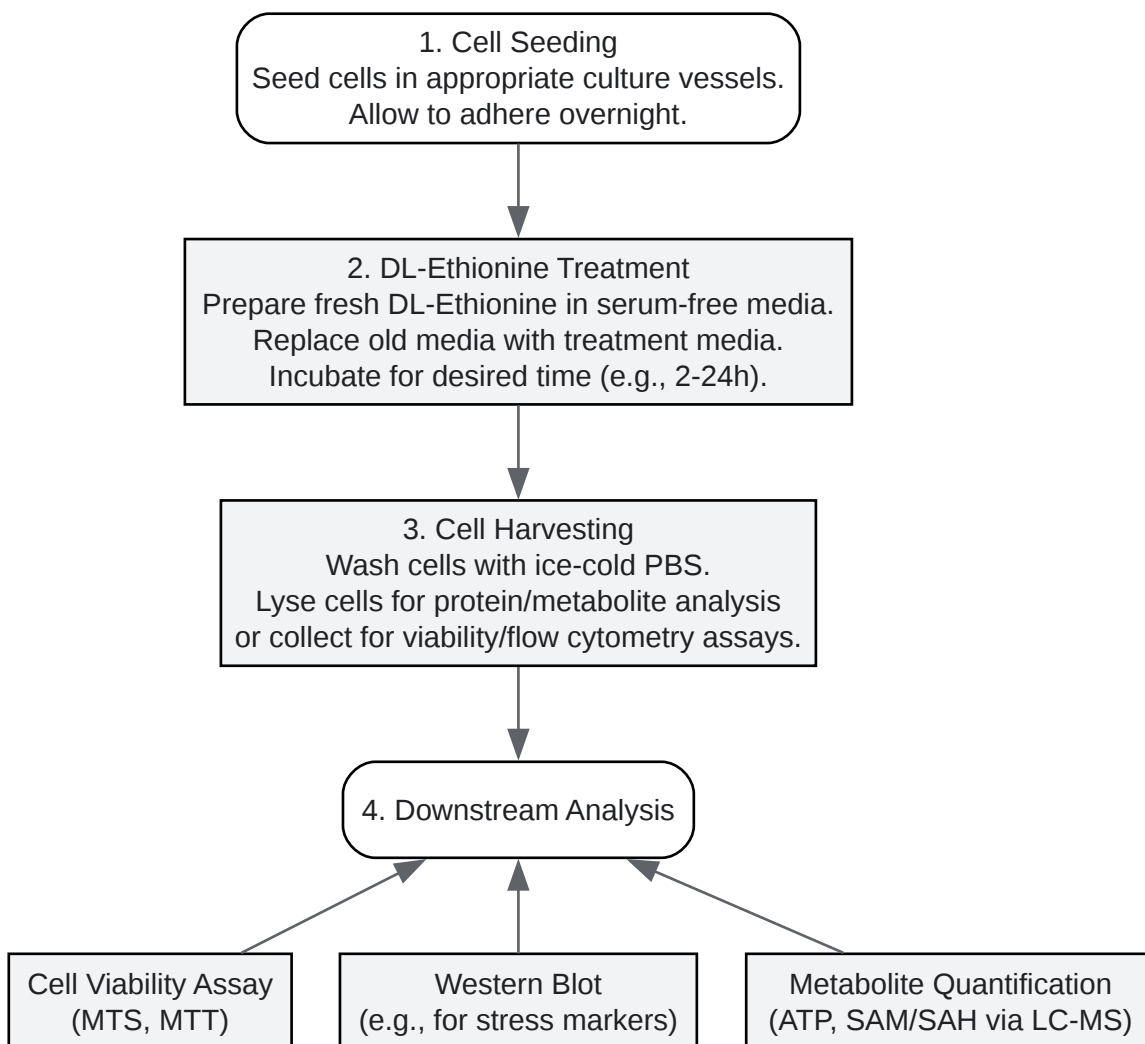
Mechanism of Action

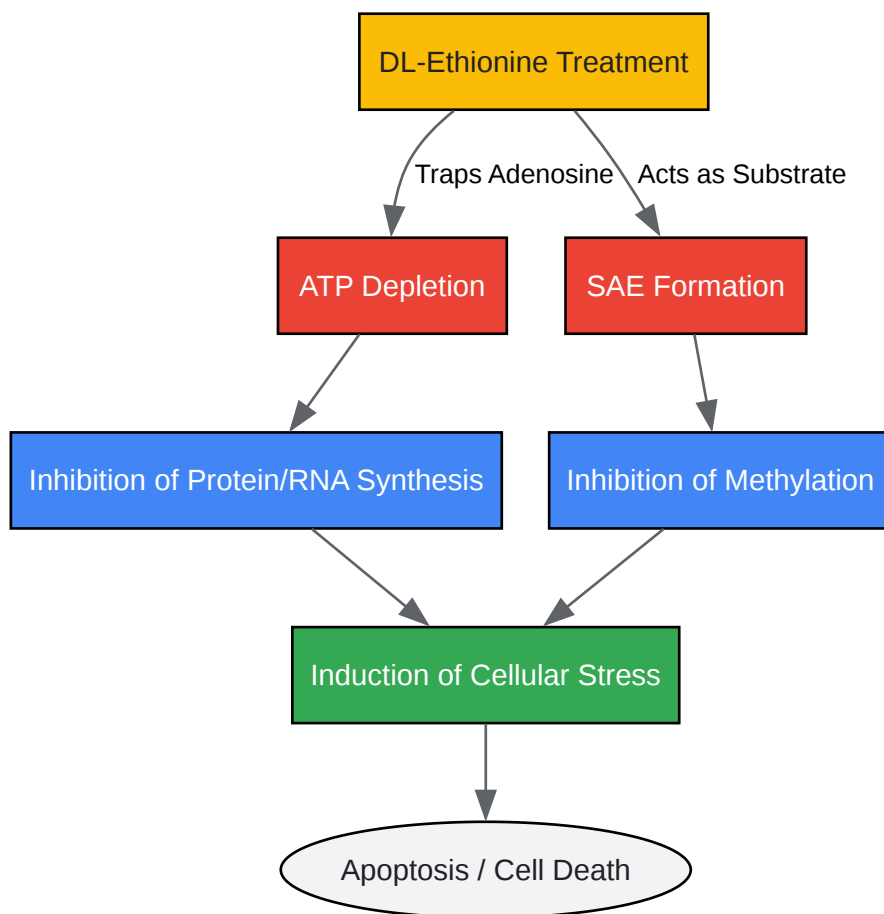
DL-Ethionine exerts its effects by acting as a substrate for S-adenosylmethionine synthetase (MAT), the enzyme that typically converts methionine and ATP into S-adenosylmethionine (SAM).[1] The enzymatic reaction with ethionine produces S-adenosylethionine (SAE) and, in the process, consumes ATP. This leads to two major downstream consequences:

- **ATP Trapping:** The formation of SAE effectively "traps" adenosine, leading to a significant depletion of the cellular ATP pool.[4][5][6] This rapid reduction in ATP levels inhibits a wide range of energy-dependent cellular processes, including protein and RNA synthesis.[7]

- Inhibition of Methylation: SAE is a poor substrate for most SAM-dependent methyltransferases.[8][9][10] Furthermore, the subsequent metabolic product, S-adenosylhomocysteine (SAH), is a potent inhibitor of these same methyltransferases.[11] The accumulation of inhibitory products and the depletion of the universal methyl donor, SAM, lead to global hypomethylation of DNA, RNA, and proteins, disrupting epigenetic regulation and cellular signaling.[1]







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References

- 1. Molecular aspects of the in vivo and in vitro effects of ethionine, an analog of methionine - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Effect of ethionine on the in vitro synthesis and degradation of mitochondrial translation products in yeast - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A comparison of ethionine with methionine in Escherichia coli in vitro polypeptide chain initiation and synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. L-ethionine, an amino acid analogue, stimulates eating in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Effects of ATP depletion with DL-ethionine on biliary excretion of indocyanine green in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. hiroshima.repo.nii.ac.jp [hiroshima.repo.nii.ac.jp]
- 7. researchgate.net [researchgate.net]
- 8. SAM/SAH Analogs as Versatile Tools for SAM-Dependent Methyltransferases - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pubs.acs.org [pubs.acs.org]
- 10. researchgate.net [researchgate.net]
- 11. benchchem.com [benchchem.com]
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